

# Cloransulam-methyl mode of action acetolactate synthase inhibitor

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cloransulam-Methyl

CAS No.: 147150-35-4

Cat. No.: S524048

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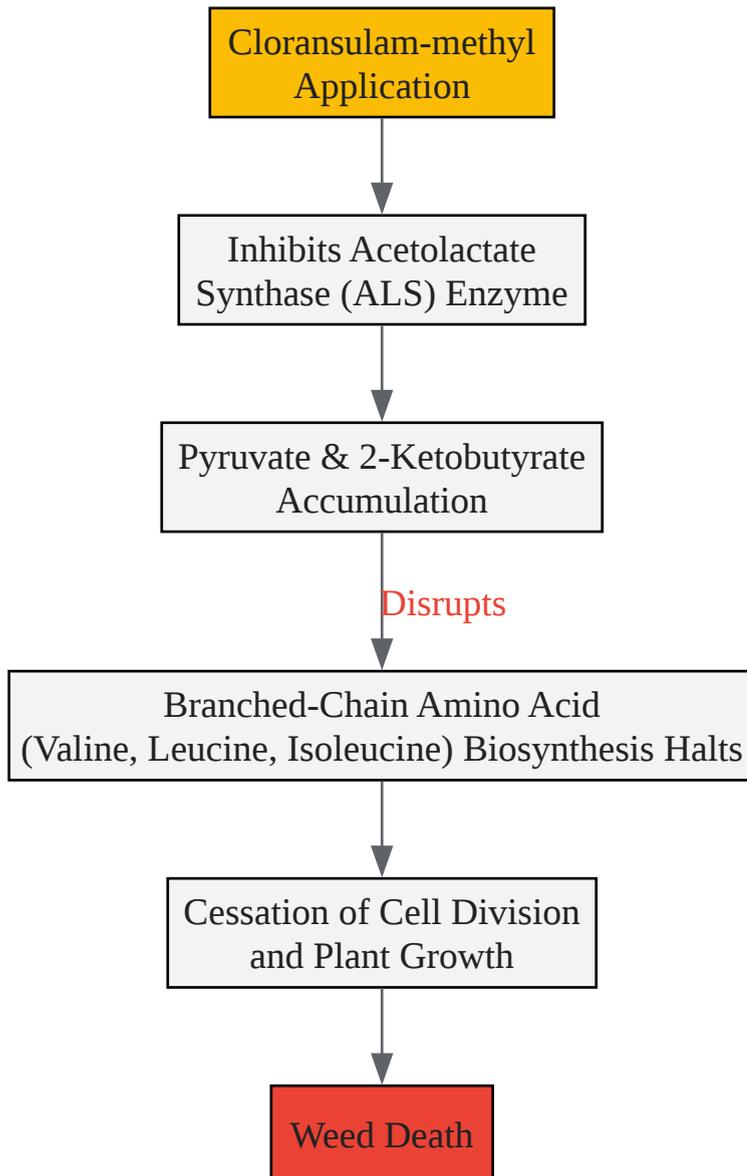
## Chemical Profile and Key Properties

The table below summarizes the fundamental chemical and application data for **Cloransulam-methyl**.

Property	Description
Chemical Class	Triazolopyrimidine sulfonanilide [1] [2] [3]
HRAC Group	Group 2 (Inhibition of ALS) [4]
CAS Number	147150-35-4 [1]
Molecular Formula	C <sub>15</sub> H <sub>13</sub> ClFN <sub>5</sub> O <sub>5</sub> S [1]
Molecular Weight	429.81 g/mol [1]
Primary Use	Selective post-emergence control of broadleaf weeds in soybeans [1] [5] [4]
Typical Use Rate	Varies by formulation; in "Tendovo" premix: ~1.5-2.1 quarts/acre [5]

## Mechanism of Action: ALS Inhibition

The herbicidal activity of **Cloransulam-methyl** stems from its potent inhibition of the target-site enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). The sequence of biochemical events is illustrated below:



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**Cloransulam-methyl** mode of action pathway.

This inhibition leads to a depletion of the essential amino acids **valine, leucine, and isoleucine** [3] [6]. The subsequent starvation disrupts protein synthesis and critical cellular processes, ultimately causing the cessation of cell division and plant growth in susceptible weeds [4].

## Herbicide Resistance and Management

Repeated use of ALS-inhibiting herbicides has led to the evolution of resistant weed populations. The primary mechanism is **Target-Site Resistance (TSR)**, caused by specific mutations in the ALS gene [7] [6]. Common mutations include substitutions at positions **Ala-122, Pro-197, and Trp-574**, which reduce the herbicide's ability to bind to the enzyme [7] [6].

Research on *Chenopodium album* from China demonstrates that some populations resistant to other ALS inhibitors (e.g., thifensulfuron-methyl) can remain susceptible to **Cloransulam-methyl**, indicating a lack of cross-resistance in certain cases [7]. This underscores the need for precise resistance monitoring.

To manage resistance, **Cloransulam-methyl** is increasingly used in pre-mixed formulations with herbicides of different modes of action, such as **Tendovo**, which combines it with S-metolachlor (Group 15) and metribuzin (Group 5) [5].

## Experimental and Analytical Methods

For researchers characterizing this herbicide and its effects, the following methodologies are relevant:

- **Whole-Plant Dose-Response Assays:** Used to determine the resistance level ( $GR_{50}$ ) of weed populations. Plants are grown to the 3-4 leaf stage and treated with a range of herbicide doses. Biomass reduction or visual injury is assessed 21 days after treatment to generate dose-response curves [7].
- **Molecular Analysis of Resistance:**
  - **DNA Sequencing:** Genomic DNA is extracted from leaf tissue. The ALS gene is amplified via PCR using specific primers and sequenced to identify known resistance-conferring mutations [7].
  - **ALS Enzyme Assays:** *In vitro* assays evaluate the direct inhibitory effect of **Cloransulam-methyl** on the ALS enzyme extracted from plants, confirming whether resistance is target-site based [7].
- **Environmental Fate Analysis:** Methods like solid-phase extraction (SPE) combined with capillary electrophoresis (CE) or liquid chromatography-mass spectrometry (LC-MS) are used to detect and quantify **Cloransulam-methyl** at low concentrations in environmental samples like soil and water [3].

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## References

1. Cloransulam-methyl | Herbicide | MedChemExpress [[medchemexpress.com](https://www.medchemexpress.com)]
2. Penoxsulam--structure-activity relationships of ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
3. Chemistry and Fate of Triazolopyrimidine Sulfonamide Herbicides | SpringerLink [[link.springer.com](https://link.springer.com)]
4. Cloransulam-methyl - Active Ingredient Page — Chemical Warehouse [[chemicalwarehouse.com](https://www.chemicalwarehouse.com)]
5. New herbicides for the 2025 growing season [[blog-crop-news.extension.umn.edu](https://blog-crop-news.extension.umn.edu)]
6. EP2627183B1 - Use of als inhibitor herbicides for control ... [[patents.google.com](https://patents.google.com)]
7. Multiple Resistance to PS II-Inhibiting and ALS ... [[mdpi.com](https://www.mdpi.com)]

To cite this document: Smolecule. [Cloransulam-methyl mode of action acetolactate synthase inhibitor]. Smolecule, [2026]. [Online PDF]. Available at:

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